

Best practices for storing and handling DBCO-Tetraacetyl mannosamine

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Compound of Interest

Compound Name: DBCO-Tetraacetyl mannosamine

Cat. No.: B15547917

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Technical Support Center: DBCO-Tetraacetyl Mannosamine

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **DBCO-Tetraacetyl mannosamine**. Below you will find troubleshooting guides and frequently asked questions to ensure the successful application of this reagent in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DBCO-Tetraacetyl mannosamine**?

Proper storage is critical to maintain the stability and reactivity of **DBCO-Tetraacetyl mannosamine**.^[1] For optimal shelf life, adhere to the following conditions:

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	-20°C	Up to 3 years	Protect from light and moisture.[1][2][3][4]
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	Protect from light; store in aliquots to avoid repeated freeze-thaw cycles.[1][2]
In Solvent (e.g., DMSO)	-20°C	Up to 1 month	Protect from light; store in aliquots.[1][2][5]

Q2: How should I prepare stock solutions of **DBCO-Tetraacetyl mannosamine**?

It is recommended to dissolve **DBCO-Tetraacetyl mannosamine** in a high-quality, anhydrous organic solvent such as dimethyl sulfoxide (DMSO).[2][4] To prepare a stock solution, allow the solid powder to equilibrate to room temperature before opening the vial to prevent condensation, as the compound is sensitive to moisture.[4] For cell-based assays, the final concentration of DMSO in the culture medium should be kept low (typically below 0.5%) to avoid cytotoxicity.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

While specific hazard information for **DBCO-Tetraacetyl mannosamine** is not thoroughly established, it is recommended to follow standard laboratory safety practices.[6] This includes wearing chemical safety goggles, chemical-resistant gloves, and a lab coat.[6] Work in a well-ventilated area or under a chemical fume hood.[6]

Q4: How does **DBCO-Tetraacetyl mannosamine** work?

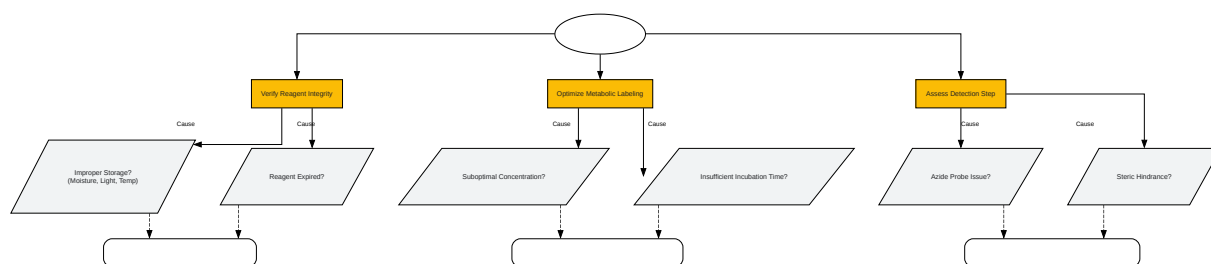
DBCO-Tetraacetyl mannosamine is a metabolic labeling reagent used in bioorthogonal chemistry. The tetraacetylated mannosamine portion is metabolized by cells and incorporated into sialic acid residues on the cell surface glycoproteins. The DBCO (dibenzocyclooctyne) group is a strained alkyne that can then be specifically targeted in a copper-free "click

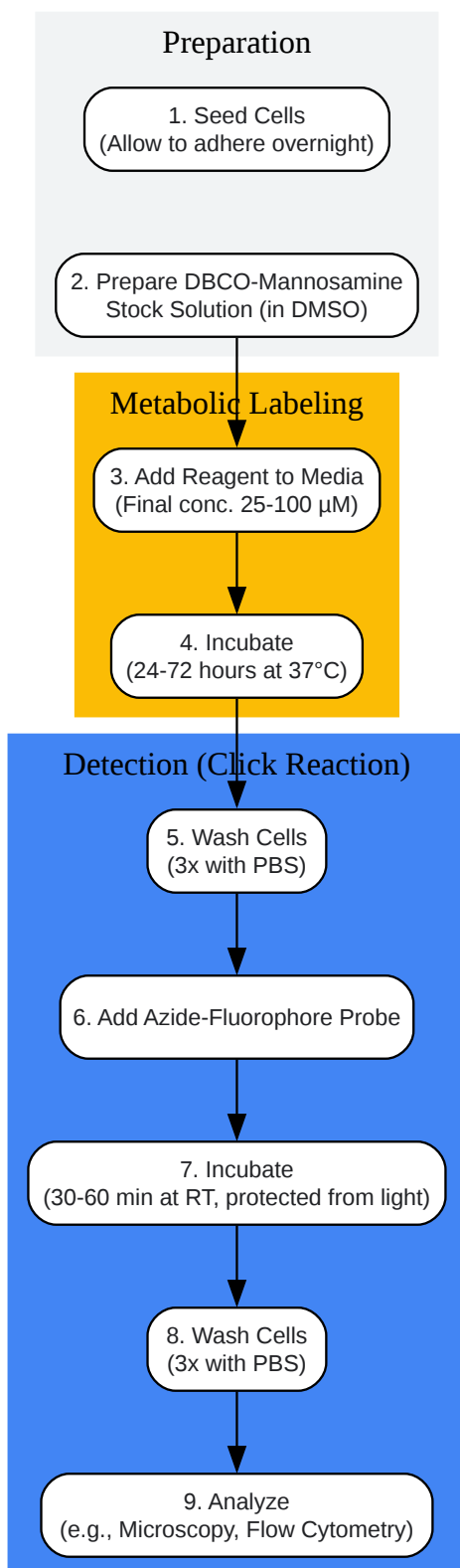
chemistry" reaction, known as Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), with azide-containing molecules for visualization or conjugation.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Troubleshooting Guides

Issue 1: Low or no signal in my click chemistry reaction.

This is a common issue that can often be resolved by systematically evaluating the experimental workflow.





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